

Solubility Profile of 6-Nitroquinoline in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 6-Nitroquinoline

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For Researchers, Scientists, and Drug Development Professionals

This technical guide offers a comprehensive overview of the solubility of **6-nitroquinoline** in various organic solvents. Understanding the solubility of this compound is crucial for its application in synthesis, purification, formulation, and various biological assays. While specific quantitative solubility data for **6-nitroquinoline** is not extensively available in peer-reviewed literature, this document consolidates available qualitative information, provides context from structurally related compounds, and outlines detailed experimental protocols for determining solubility.

Core Concepts in Solubility

The solubility of a solid compound like **6-nitroquinoline** in a liquid solvent is governed by the principle of "like dissolves like." This means that substances with similar intermolecular forces are more likely to be soluble in one another. Key factors influencing the solubility of **6-nitroquinoline** include:

- **Polarity:** **6-Nitroquinoline** possesses both a polar nitro group (-NO₂) and a largely nonpolar quinoline ring system. This duality suggests it will have moderate polarity and thus exhibit solubility in a range of solvents.
- **Hydrogen Bonding:** The nitrogen atom in the quinoline ring and the oxygen atoms in the nitro group can act as hydrogen bond acceptors. Solvents that are hydrogen bond donors (protic solvents) may interact favorably with these sites.

- Temperature: Generally, the solubility of solid compounds in liquid solvents increases with temperature.

Expected Solubility Profile

Based on its chemical structure and qualitative data, **6-nitroquinoline** is expected to be sparingly soluble in water but show good solubility in several organic solvents. It is described as forming "needles from water or alc," which suggests some solubility in alcohols.^[1] Another source states it is soluble in ethanol, ethyl ether, benzene, chloroform, and dilute acid.^[2]

For a structurally related compound, 6-nitro-2,3-diphenylquinoxaline, it is anticipated to be soluble in polar aprotic solvents such as dimethylformamide (DMF), dimethyl sulfoxide (DMSO), N-methyl-2-pyrrolidone (NMP), and acetone. It is also expected to dissolve in chlorinated solvents like chloroform and dichloromethane, as well as aromatic hydrocarbons such as toluene. Its solubility in alcohols like ethanol and methanol is predicted to be lower but still significant, especially at elevated temperatures. Conversely, very low solubility is expected in nonpolar aliphatic hydrocarbons like hexane.^[3]

Quantitative Solubility Data

Precise, experimentally determined quantitative solubility data for **6-nitroquinoline** in a wide array of organic solvents is limited in the public domain. However, we can infer a likely solubility profile and provide data for a closely related compound, 6-methoxy-8-nitroquinoline, to serve as a proxy.

Table 1: Qualitative and Inferred Quantitative Solubility of **6-Nitroquinoline**

Solvent Class	Solvent	Polarity	Type	Expected Solubility of 6-Nitroquinoline
Alcohols	Methanol	Polar	Protic	Soluble
Ethanol	Polar	Protic	Soluble[2]	
Ethers	Diethyl Ether	Nonpolar	Aprotic	Soluble[2]
Aromatic Hydrocarbons	Benzene	Nonpolar	Aprotic	Soluble[2]
Toluene	Nonpolar	Aprotic	Likely Soluble	
Chlorinated Solvents	Chloroform	Polar	Aprotic	Soluble[2]
Dichloromethane	Polar	Aprotic	Likely Soluble	
Ketones	Acetone	Polar	Aprotic	Likely Soluble
Amides	Dimethylformamide (DMF)	Polar	Aprotic	Likely Soluble
Sulfoxides	Dimethyl Sulfoxide (DMSO)	Polar	Aprotic	Likely Soluble
Alkanes	Hexane	Nonpolar	Aprotic	Likely Poorly Soluble
Water	Water	Polar	Protic	Slightly Soluble[1]

Table 2: Experimental Solubility of 6-Methoxy-8-nitroquinoline

Solvent	Temperature	Solubility (g / 100 g of solvent)
Methanol	Room Temperature	0.8
Methanol	Boiling Point	4.1
Chloroform	Room Temperature	3.9
Chloroform	Boiling Point	14.2

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data, direct experimental determination is recommended. The following are detailed methodologies for key experiments.

Gravimetric Method for Solubility Determination

This method involves preparing a saturated solution and then determining the mass of the dissolved solute in a known volume of the solvent.

Materials:

- **6-Nitroquinoline**
- Selected organic solvent
- Vials with tight-fitting caps
- Constant temperature shaker or water bath
- Syringe with a solvent-compatible filter (e.g., 0.22 μm PTFE)
- Pre-weighed evaporation dish
- Analytical balance
- Oven or vacuum oven
- Desiccator

Procedure:

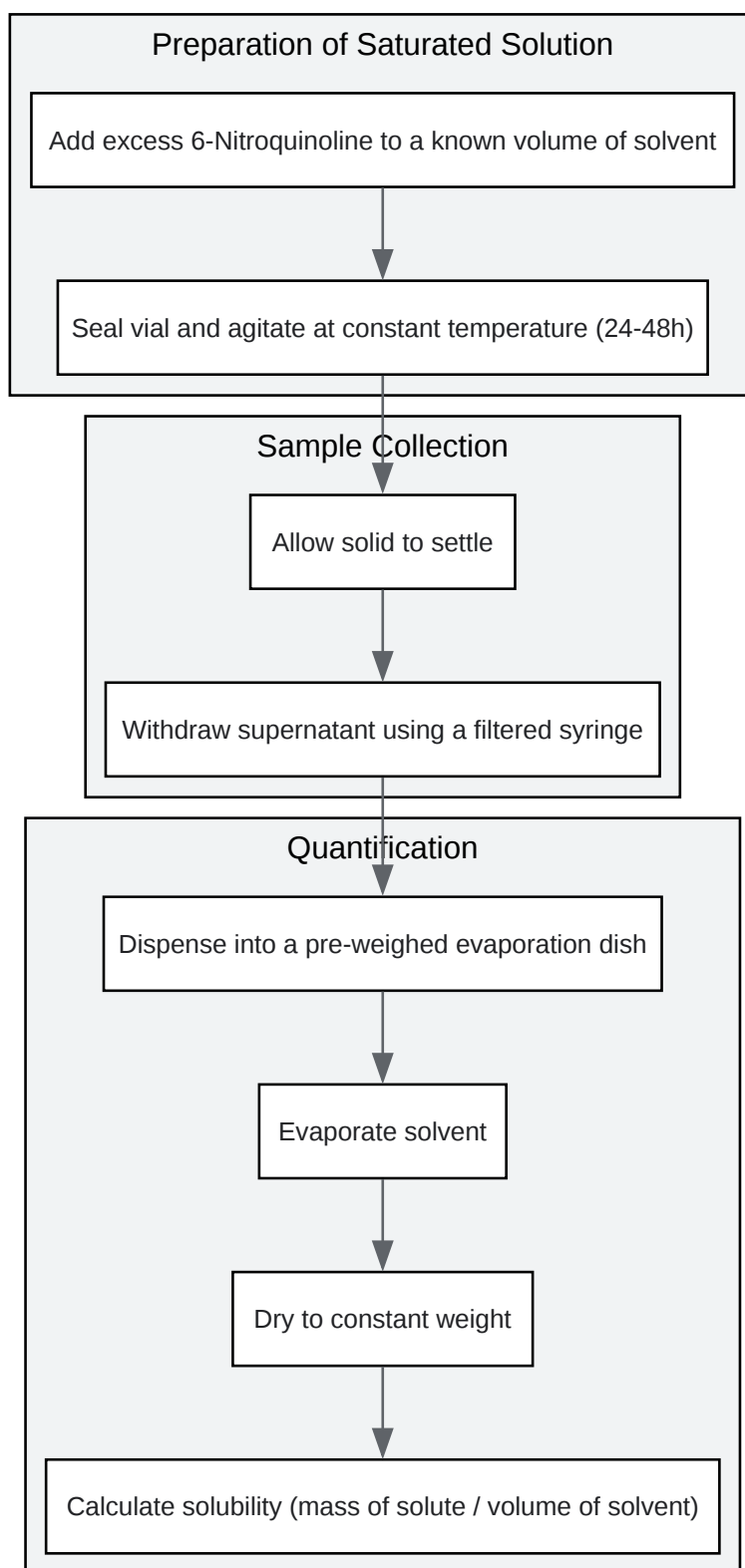
- Preparation of Saturated Solution:
 - Add an excess amount of **6-nitroquinoline** to a vial containing a known volume of the organic solvent. The presence of undissolved solid is crucial to ensure saturation.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a constant temperature bath or a shaker with temperature control.
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. The time required may vary depending on the solvent and the compound.^[3]
- Sample Withdrawal and Filtration:
 - Once equilibrium is established, cease agitation and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the clear supernatant using a syringe fitted with a filter to remove any undissolved particles.
- Solvent Evaporation and Mass Determination:
 - Dispense the filtered saturated solution into a pre-weighed evaporation dish.
 - Carefully evaporate the solvent in a well-ventilated fume hood. Gentle heating in an oven or using a vacuum oven can accelerate this process, but care must be taken not to sublime the solute.
 - Once the solvent is completely removed, place the dish in a desiccator to cool to room temperature.
 - Weigh the evaporation dish containing the dried **6-nitroquinoline** on an analytical balance.
 - Repeat the drying and weighing steps until a constant mass is achieved.
- Calculation of Solubility:

- The mass of the dissolved **6-nitroquinoline** is the final constant mass of the dish and solute minus the initial mass of the empty dish.
- Solubility can be expressed in various units, such as grams per 100 mL of solvent or moles per liter (molar solubility).

Visualizing Experimental and Logical Workflows

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental determination of solubility using the gravimetric method.

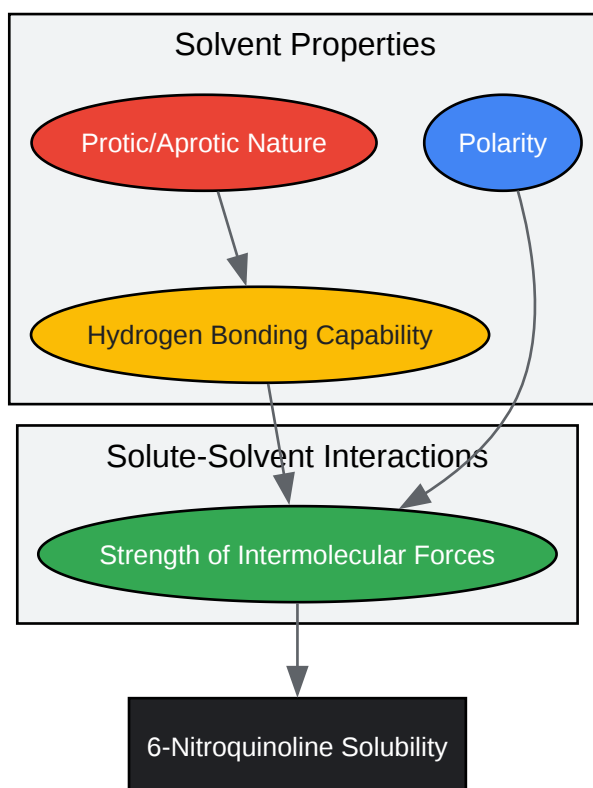


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*Experimental workflow for determining the solubility of **6-Nitroquinoline**.*

Logical Relationship Between Solvent Properties and Solubility

The solubility of **6-nitroquinoline** is influenced by a combination of solvent properties. The following diagram illustrates this logical relationship.



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*Factors influencing the solubility of **6-Nitroquinoline** in organic solvents.*

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